

# Personal protective equipment for handling 2,5,8,11-Tetraoxatetradec-13-ene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5,8,11-Tetraoxatetradec-13-ene

Cat. No.: B010315

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## Essential Safety and Handling Guide for 2,5,8,11-Tetraoxatetradec-13-ene

For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal procedures for the handling of **2,5,8,11-Tetraoxatetradec-13-ene**. Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel.

## Hazard Summary and Key Data

**2,5,8,11-Tetraoxatetradec-13-ene** is a combustible liquid that can cause skin, eye, and respiratory irritation, and is harmful if swallowed. As an ether, it is also a potential peroxide-former, which can lead to the formation of explosive peroxides over time, especially when exposed to air and light.

Property	Value	Hazard Classification
CAS Number	19685-21-3	H227: Combustible liquid
Molecular Formula	C10H20O4	H302: Harmful if swallowed
Appearance	Colorless to Almost colorless clear liquid	H315: Causes skin irritation
Purity	>97.0% (GC)	H319: Causes serious eye irritation
Synonyms	Allyloxymethoxytriglycol	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2,5,8,11-Tetraoxatetradec-13-ene**. The following table summarizes the required PPE based on the potential route of exposure.

Exposure Route	Required PPE	Rationale & Specifications
Dermal (Skin) Contact	Chemical-Resistant Gloves	Nitrile gloves are not recommended for extended contact with ethers. Use butyl rubber or neoprene gloves. For incidental contact, double-gloving with nitrile gloves may be acceptable, but gloves must be changed immediately upon contamination. <a href="#">[1]</a> <a href="#">[2]</a>
Chemical-Resistant Lab Coat	A fully buttoned, long-sleeved lab coat is required.	
Full Coverage	Wear long pants and closed-toe shoes to ensure no skin is exposed.	
Ocular (Eye) Contact	Chemical Splash Goggles	ANSI Z87.1-compliant chemical splash goggles are mandatory to protect against splashes and vapors.
Full-Facepiece Respirator	A full-facepiece respirator is required when there is a significant risk of splashes or if eye irritation is a concern. <a href="#">[3]</a> <a href="#">[4]</a>	
Inhalation	Air-Purifying Respirator (APR)	When handling outside of a certified chemical fume hood or when vapors may be present, a NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges is required. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Operational Plan: Step-by-Step Handling Protocol

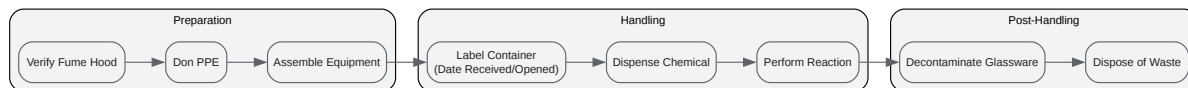
All handling of **2,5,8,11-Tetraoxatetradec-13-ene** must be conducted within a certified chemical fume hood to minimize inhalation risk.

#### Preparation:

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is certified and functioning correctly.
- **Prepare Work Surface:** Cover the work surface within the fume hood with disposable absorbent liners.
- **Assemble Equipment:** Gather all necessary equipment (e.g., glassware, stir bars, syringes) and place them inside the fume hood before starting.
- **Don PPE:** Put on all required personal protective equipment as specified in the table above.

#### Handling the Chemical:

- **Labeling:** Upon receipt, label the container with the date it was received and the date it was opened. This is crucial for tracking potential peroxide formation.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- **Inert Atmosphere:** For long-term storage and to minimize peroxide formation, store the chemical under an inert atmosphere (e.g., nitrogen or argon).[\[5\]](#)
- **Dispensing:**
  - When transferring the liquid, do so carefully to avoid splashing.
  - Use appropriate tools such as a calibrated pipette or a syringe.
  - Keep the container tightly sealed when not in use.
- **Reactions:**
  - If heating the chemical, use a well-controlled heating mantle and monitor the temperature closely.
  - Be aware of potential incompatibilities with strong oxidizing agents.



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Figure 1. A simplified workflow for the safe handling of **2,5,8,11-Tetraoxatetradec-13-ene**.

## Disposal Plan: Step-by-Step Waste Management

As a potential peroxide-former, **2,5,8,11-Tetraoxatetradec-13-ene** requires a stringent disposal protocol.

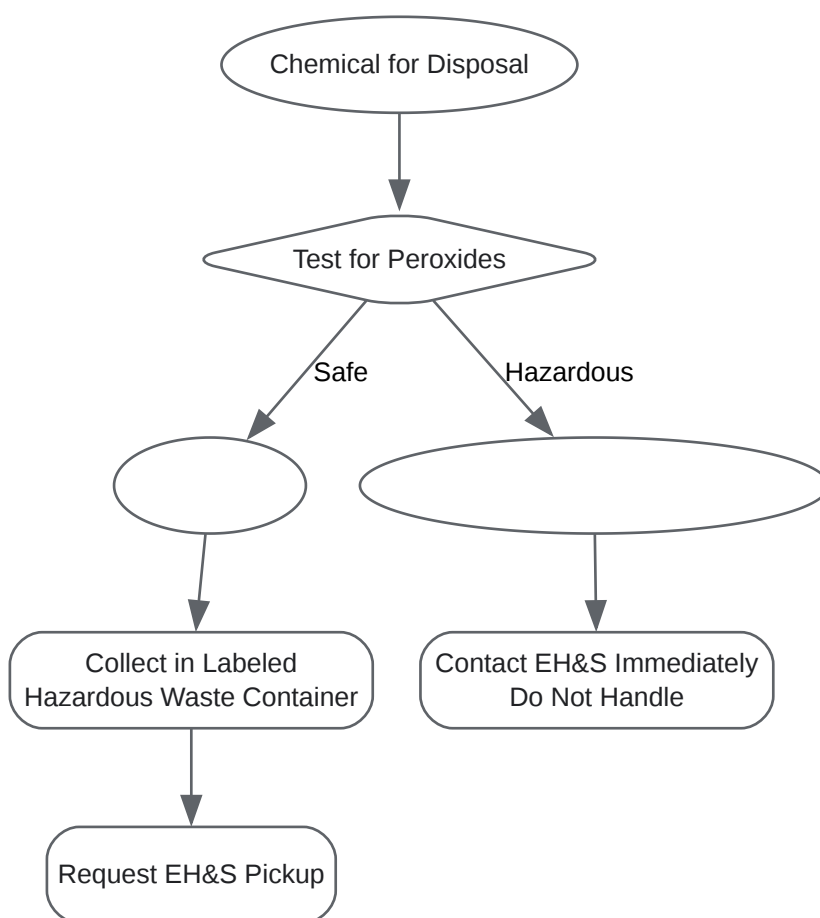
Peroxide Testing:

- Frequency: Test for peroxides every 6 months after opening the container.[7]
- Procedure: Use peroxide test strips to check the concentration of peroxides.
- Action Levels:
  - < 30 ppm: The chemical can be used.
  - > 30 ppm: Do not use the chemical. Contact your institution's Environmental Health and Safety (EH&S) office for guidance on disposal.[9]
  - Crystals Observed: If crystals are observed in the liquid or around the cap, do not handle the container. This may indicate the presence of highly explosive peroxides. Immediately contact EH&S.[5][6]

Waste Collection and Disposal:

- Waste Container: Collect all waste containing **2,5,8,11-Tetraoxatetradec-13-ene** in a dedicated, clearly labeled hazardous waste container.[10]

- Segregation: Do not mix this waste with other waste streams unless compatibility is confirmed. Specifically, keep it separate from strong oxidizing agents.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name.
- Disposal Request: When the waste container is full, submit a hazardous waste pickup request to your institution's EH&S office. Do not dispose of this chemical down the drain.[10]  
[11]
- Empty Containers: Empty containers that held **2,5,8,11-Tetraoxatetradec-13-ene** must be triple-rinsed with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous waste.[9]



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Figure 2. Decision-making process for the disposal of **2,5,8,11-Tetraoxatetradec-13-ene**.

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